Application Note: Large-Scale Synthesis of N,N-Dimethylpiperidine-1-sulfonamide

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Compound of Interest	
Compound Name:	*N,N-dimethylpiperidine-1-sulfonamide*
CAS No.:	*5417-33-4*
Cat. No.:	*B3053505*

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **N,N-dimethylpiperidine-1-sulfonamide** (also known as N,N-dimethyl-1-piperidinesulfonamide or 1-[(dimethylamino)sulfonyl]piperidine). This structural motif is increasingly relevant in medicinal chemistry as a stable bioisostere of ureas and in material science as a high-voltage electrolyte additive for Lithium-ion batteries due to its electrochemical stability.

The protocol moves beyond bench-scale synthesis, addressing critical process chemistry factors such as exotherm management, impurity purging, and solvent selection for kilogram-scale production. We utilize a convergent synthesis strategy reacting dimethylsulfamoyl chloride with piperidine, optimized for yield (>90%) and purity (>99% HPLC).

Chemical Identity & Retrosynthetic Analysis[1]

Target Molecule:

- IUPAC Name:**N,N-Dimethylpiperidine-1-sulfonamide**

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- Structure: Piperidine ring

  -acylated by a dimethylsulfamoyl group.

- Molecular Formula:

- MW: 192.28 g/mol [1]

Retrosynthetic Strategy

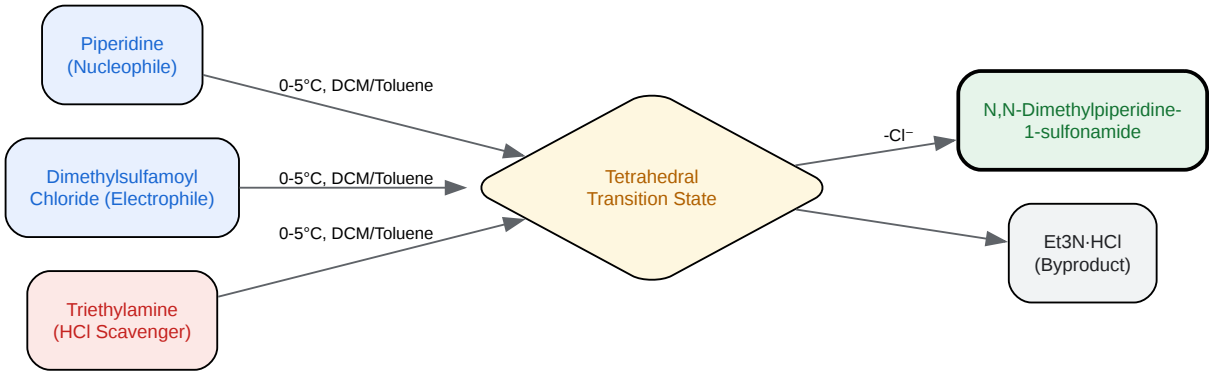
The most efficient route for large-scale production is the nucleophilic substitution of Dimethylsulfamoyl Chloride (DMSC) by Piperidine. While the reverse route (Piperidine-1-sulfonyl chloride + Dimethylamine) is chemically feasible, it requires the handling of gaseous dimethylamine and the synthesis of the less stable piperidine-sulfonyl chloride intermediate.

Selected Route:

Mechanistic Pathway

The reaction proceeds via an

-like mechanism at the sulfur center. The secondary amine (piperidine) attacks the electrophilic sulfur of DMSC, displacing the chloride. A base (Triethylamine or inorganic carbonate) is required to scavenge the HCl byproduct, driving the equilibrium forward and preventing the formation of unreactive piperidine hydrochloride salts.



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Figure 1: Mechanistic pathway for the sulfamoylation of piperidine.

Process Safety & Risk Assessment

Critical Hazard: Dimethylsulfamoyl Chloride (DMSC)

- Toxicity: DMSC is a lachrymator and highly corrosive. It hydrolyzes to release HCl and sulfuric acid derivatives.
- Engineering Controls: All transfers must occur in a closed system or a fume hood with high-velocity exhaust.
- Exotherm: The coupling reaction is strongly exothermic. Uncontrolled addition can lead to thermal runaway and solvent boiling.

Solvent Selection:

- Dichloromethane (DCM): Excellent solubility but environmental concerns (halogenated waste).
- Toluene: Preferred for scale-up. Allows for higher reaction temperatures if needed and easier solvent recovery, though product solubility in cold toluene must be verified for crystallization.
- Recommendation: Use DCM for batches <1kg (ease of workup). Use Toluene for >1kg (process safety/green chemistry). This protocol uses DCM for clarity but notes Toluene adaptations.

Detailed Experimental Protocol (100g Scale)

This protocol is scaled for 100g output but designed with parameters (addition rates, cooling) applicable to pilot plant operations.

Materials & Stoichiometry

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Reagent	MW (g/mol)	Equiv.[1][2][3]	Mass/Vol	Role
Piperidine	85.15	1.0	44.3 g (51.4 mL)	Nucleophile
Dimethylsulfamoyl Chloride	143.59	1.1	82.1 g (60.0 mL)	Electrophile
Triethylamine (TEA)	101.19	1.2	63.1 g (87.0 mL)	Base
Dichloromethane (DCM)	-	-	500 mL	Solvent
1M HCl (aq)	-	-	300 mL	Quench/Wash
Sat. $NaHCO_3$ (aq)	-	-	300 mL	Wash

Step-by-Step Procedure

Phase 1: Reactor Setup & Charging

- Setup: Equip a 2L 3-neck round-bottom flask (or jacketed reactor) with:
  - Mechanical overhead stirrer (Teflon blade).
  - Nitrogen inlet/outlet (maintain slight positive pressure).
  - Internal temperature probe.
  - Pressure-equalizing addition funnel (500 mL).
- Charging: Charge the reactor with Piperidine (44.3 g), Triethylamine (63.1 g), and DCM (400 mL).
- Cooling: Cool the mixture to 0–5°C using an ice/salt bath or chiller circulator. Note: Piperidine/TEA mixture is stable.

Phase 2: Controlled Addition (The Critical Step)

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- Preparation: Dilute Dimethylsulfamoyl Chloride (82.1 g) in DCM (100 mL) in the addition funnel.
- Addition: Add the DMSC solution dropwise to the reactor.
  - Rate Control: Adjust rate to maintain internal temperature < 10°C.
  - Scale-up Insight: On a kg-scale, this addition is the heat-transfer limiting step. Expect addition times of 2–4 hours.[3]
- Reaction: Once addition is complete, allow the mixture to warm to Room Temperature (20–25°C).
- Monitoring: Stir for 4–12 hours. Monitor conversion by TLC (EtOAc/Hexane 3:7) or HPLC.[4]
  - Endpoint: Disappearance of Piperidine. DMSC excess is acceptable as it hydrolyzes during workup.

Phase 3: Workup & Purification

- Quench: Cool reactor to 10°C. Slowly add Water (200 mL) to quench excess DMSC. Caution: Mild exotherm.
- Phase Separation: Transfer to a separatory funnel. Separate the organic (lower) phase.
- Acid Wash: Wash the organic phase with 1M HCl (2 x 150 mL).
  - Purpose: Removes unreacted Piperidine and TEA. The product is a sulfonamide (non-basic) and remains in the organic layer.
- Base Wash: Wash with Sat. $NaHCO_3$ (1 x 300 mL) to neutralize residual acid.
- Brine Wash: Wash with Sat. NaCl (1 x 200 mL).
- Drying: Dry organics over Anhydrous

  or

  .[3] Filter.

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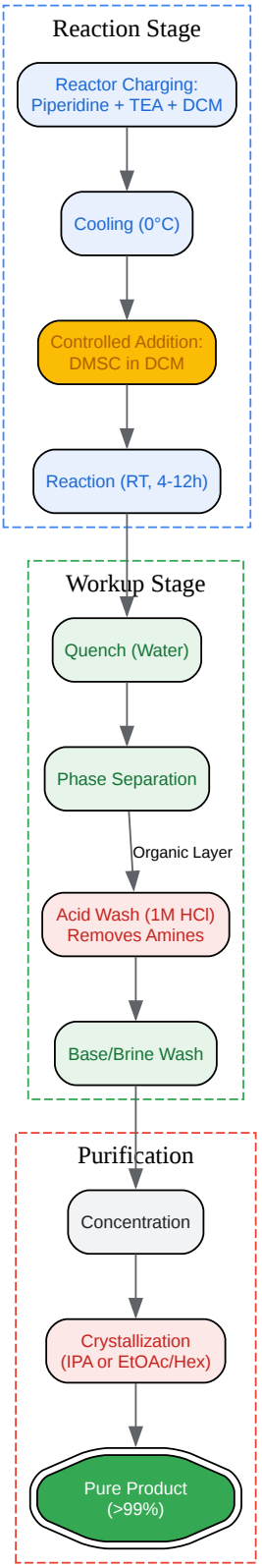
- Concentration: Concentrate under reduced pressure (Rotavap) at 40°C to obtain a crude oil or solid.

Phase 4: Final Purification (Crystallization)

- The crude product is often a low-melting solid or viscous oil.
- Recrystallization: Dissolve crude in minimum hot Isopropanol (IPA) or Ethyl Acetate/Hexane (1:4). Cool slowly to 0°C.
- Filtration: Collect crystals by vacuum filtration. Wash with cold Hexane.
- Drying: Vacuum oven at 40°C for 12 hours.

Process Workflow Diagram

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Figure 2: Process flow diagram from reactor charging to final product isolation.

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Analytical Quality Control (QC)

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white crystalline solid
Purity	HPLC (C18, ACN/Water)	> 98.5% Area
Identity	1H-NMR (CDCl3)	2.80 (s, 6H, N-Me), 3.1-3.2 (m, 4H), 1.5-1.7 (m, 6H)
Residual Solvent	GC-Headspace	DCM < 600 ppm, TEA < Limit
Water Content	Karl Fischer	< 0.1% (Critical for battery applications)

NMR Interpretation: The diagnostic signal is the sharp singlet at ~2.80 ppm corresponding to the

group. The piperidine ring protons appear as multiplets:

-protons at ~3.1 ppm (deshielded by

) and

-protons at 1.5–1.7 ppm.

Troubleshooting & Optimization

- Issue: Low Yield.
  - Cause: Hydrolysis of DMSC before reaction.
  - Fix: Ensure DMSC is high quality and DCM is anhydrous. Dry DMSC solution over molecular sieves if necessary.
- Issue: Oil Formation (No Crystals).
  - Cause: Impurities preventing lattice formation.

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- Fix: Seed the oil with a pure crystal. Use a mixed solvent system (EtOAc/Hexane) and cool slowly.

- Issue: Residual Amine Odor.
  - Cause: Incomplete acid wash.
  - Fix: Monitor pH of the aqueous layer during acid wash; ensure it remains < pH 2.

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